

# Physical and Chemical Properties of 3,4-Dibromohexane

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 3,4-Dibromohexane

CAS No.: 16230-28-7

Cat. No.: S1520782

[Get Quote](#)

Property	Value	Unit	Source / Comment
Vapor Pressure	0.471	mmHg	At 25°C [1]
Boiling Point	39	°C	At 0.8 mm Hg (1.1 hPa) [2] [1]
Flash Point	113	°C	Closed cup [2]
Density	1.594	g/cm <sup>3</sup>	At 25°C [2] [1]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> Br <sub>2</sub>	-	[2] [1]
Molecular Weight	243.97	g/mol	[2] [1]

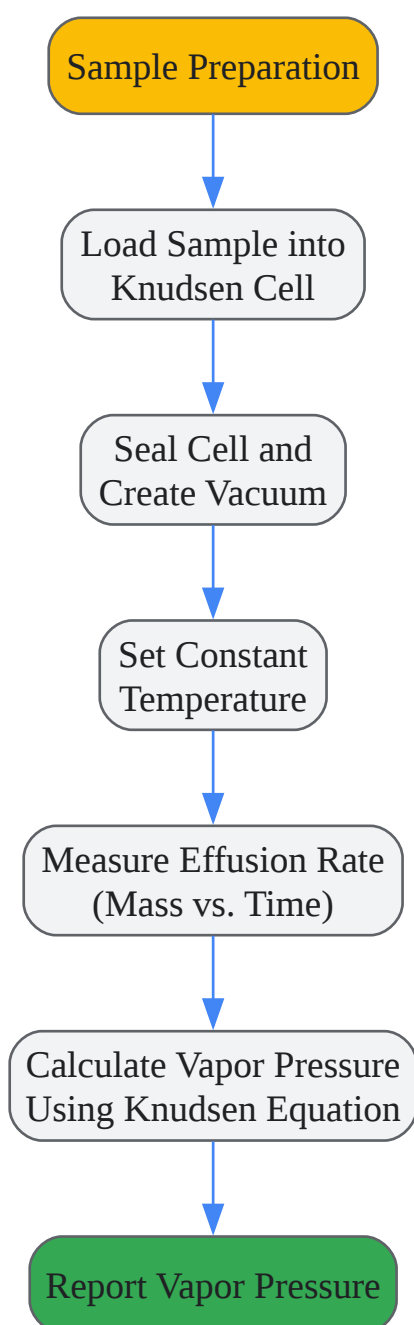
## Vapor Pressure and Its Scientific Context

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature in a closed system [3]. It is a key indicator of a substance's volatility.

- Interpreting the Value:** A vapor pressure of 0.471 mmHg at 25°C is considered **low**. This means **3,4-dibromohexane** will evaporate slowly at standard room temperature and pressure. This property is consistent with its relatively high boiling point at atmospheric pressure and its role as a stable reagent in laboratory settings [2].

- **Experimental Measurement:** Vapor pressure for low-volatility organic compounds like **3,4-dibromohexane** is often determined using the **Knudsen Effusion method** [4] [5]. This method involves placing a small sample in a sealed cell with a small aperture and measuring the rate at which molecules effuse into a vacuum under controlled temperature. The vapor pressure is then calculated using the Knudsen equation [4].

The experimental workflow for determining vapor pressure via the Knudsen method can be summarized as follows:



Click to download full resolution via product page

*Experimental Workflow for Knudsen Effusion Method*

## Research and Safety Implications

For researchers, understanding the vapor pressure of **3,4-dibromohexane** is crucial for:

- **Handling and Storage:** Its low vapor pressure reduces inhalation risk during routine handling. It should be stored in a cool, well-ventilated place in a tightly closed container [2].
- **Hazard Classification:** With a flash point of 113°C, it is not classified as a flammable liquid according to OSHA categories, which require a flash point at or below 93°C [6] [7]. Primary hazards are skin, eye, and respiratory irritation [2] [1].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. , 3 - 4 | CAS#:16230-28-7 | Chemsrvc dibromohexane [chemsrc.com]
2. , 3 - 4 - Safety Data Sheet DIBROMOHEXANE [chemicalbook.com]
3. and Vapor ... Pressure Boiling Point Correlations [wisc.pb.unizin.org]
4. of Pesticides by the Knudsen Effusion Method Vapor Pressure [azom.com]
5. of Organic Compounds. Measurement and Vapor Pressure Correlation [academia.edu]
6. 1910.106 - Flammable liquids. | Occupational and Safety ... Health [osha.gov]
7. Understanding Hazard Classification for Flammable Liquids [americanhazmatrentals.com]

To cite this document: Smolecule. [Physical and Chemical Properties of 3,4-Dibromohexane].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1520782#3-4-dibromohexane-vapor-pressure>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)